Technical Guide: 2-Aminothiazole-5-thiol Toxicity & Safety Profile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Aminothiazole-5-thiol*
CAS No.:	*69950-00-1*
Cat. No.:	*B1603434*

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CAS: 54593-39-0 (Free base) | Synonyms: 2-Amino-5-mercaptothiazole; 5-Sulfanyl-1,3-thiazol-2-amine Document Type: Technical Safety & Handling Whitepaper Version: 1.0 (Current as of 2026)

Part 1: Executive Summary & Chemical Identity

2-Aminothiazole-5-thiol is a bifunctional heterocyclic scaffold widely utilized in the synthesis of cephalosporins, kinase inhibitors, and advanced antimicrobials. Its utility in medicinal chemistry is driven by the "privileged" nature of the aminothiazole ring, yet this same structure presents a dual-threat toxicological profile:[1][2]

- Systemic Toxicity: Derived from the 2-aminothiazole core (thyroid peroxidase inhibition and metabolic bioactivation).
- Reactivity Hazards: Driven by the C5-thiol moiety (rapid oxidation to disulfides, metal chelation, and sensitization).

Critical Stability Note: The free thiol form is oxidatively unstable. It is frequently supplied and handled as a hydrohalide salt (e.g., Hydrochloride or Hydrobromide) or generated in situ from

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protected precursors (e.g., isothiouronium salts) to prevent spontaneous dimerization to the disulfide.

Physico-Chemical Data Table

Property	Value / Description	Note
Molecular Formula	$C_3H_4N_2S_2$	High sulfur content (reactive)
Molecular Weight	132.21 g/mol	
Physical State	Yellow to brown crystalline solid	Darkens upon oxidation
Solubility	Soluble in DMSO, DMF, Dilute Acid	Poor solubility in non-polar solvents
pKa (Predicted)	~5.3 (Thiazole N), ~6-7 (Thiol)	Exists as zwitterion at neutral pH
Odor	Stench (Sulfurous/Rotten Cabbage)	Olfactory Fatigue Risk

Part 2: Toxicological Profile & Mechanism (The "Why")

GHS Hazard Classification (Synthesized)

Based on structural analogue analysis (Read-Across from 2-aminothiazole and general aryl thiols).

Hazard Class	Category	Hazard Statement (H-Code)
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed.
Skin Sensitization	Cat 1B	H317: May cause an allergic skin reaction.[3]
Eye Irritation	Cat 2A	H319: Causes serious eye irritation.[4]
Carcinogenicity	Cat 2/3	H351: Suspected of causing cancer (Linked to parent scaffold).
STOT - Repeated	Cat 2	H373: May cause damage to organs (Thyroid) through prolonged exposure.

Mechanistic Toxicology: Bioactivation Pathways

The toxicity of **2-aminothiazole-5-thiol** is not merely direct irritation; it is metabolic. The 2-aminothiazole ring is a known "toxicophore" capable of undergoing P450-mediated bioactivation.

Key Mechanisms:

- S-Oxidation & Ring Opening: Cytochrome P450 enzymes (specifically CYP2E1 and CYP1A2) oxidize the thiazole sulfur or the exocyclic thiol, leading to reactive sulfoxides/sulfones.
- Electrophilic Attack: These intermediates can open the ring to form reactive dicarbonyl species (glyoxal derivatives) or thioureas that covalently bind to hepatic proteins and DNA.
- Thyroid Toxicity: The parent scaffold mimics pyrimidines, inhibiting thyroid peroxidase (TPO), leading to reduced T3/T4 synthesis and compensatory TSH release (thyroid hyperplasia).

Visualization: Metabolic Bioactivation Pathway The following diagram illustrates the divergence between stable detoxification and toxic bioactivation.

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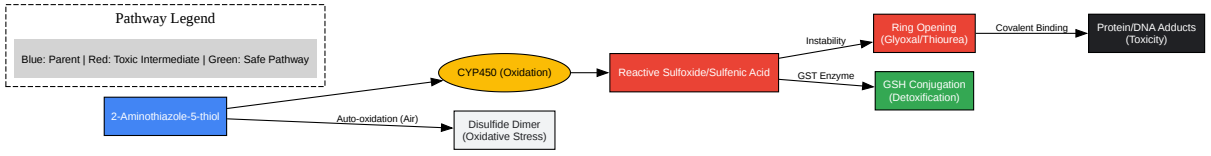

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Figure 1: Metabolic fate of aminothiazole thiols. Note the competition between Glutathione (GSH) detoxification and covalent binding to cellular macromolecules.

Part 3: Handling & Stability Protocols

The "Stench" & Instability Factor

Unlike standard reagents, **2-aminothiazole-5-thiol** requires specific handling to prevent both olfactory nuisance and chemical degradation.

- Oxidation: The C5-thiol is highly nucleophilic. Exposure to air converts it to the disulfide dimer (2,2'-diamino-5,5'-dithiazolyl disulfide), which is often insoluble and biologically inactive for the intended synthesis.
- Permeation: Low molecular weight thiols can permeate standard latex gloves rapidly.

Validated Handling Workflow

Engineering Controls:

- Primary: Nitrogen-filled Glove Box (Best for solid handling).
- Secondary: Chemical Fume Hood with active sash management (working height <18 inches).
- Scrubbers: All vacuum pumps must have a bleach trap or liquid nitrogen cold trap to prevent exhaust of thiol vapors.

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PPE Standards:

- Gloves: Double-gloving required. Inner: Nitrile (4 mil). Outer: Silver Shield® or heavy-duty Nitrile (8 mil). Latex is forbidden.
- Respiratory: If handling powder outside a hood (never recommended), use a full-face respirator with P100/Organic Vapor cartridges.

Visualization: Safety Decision Tree

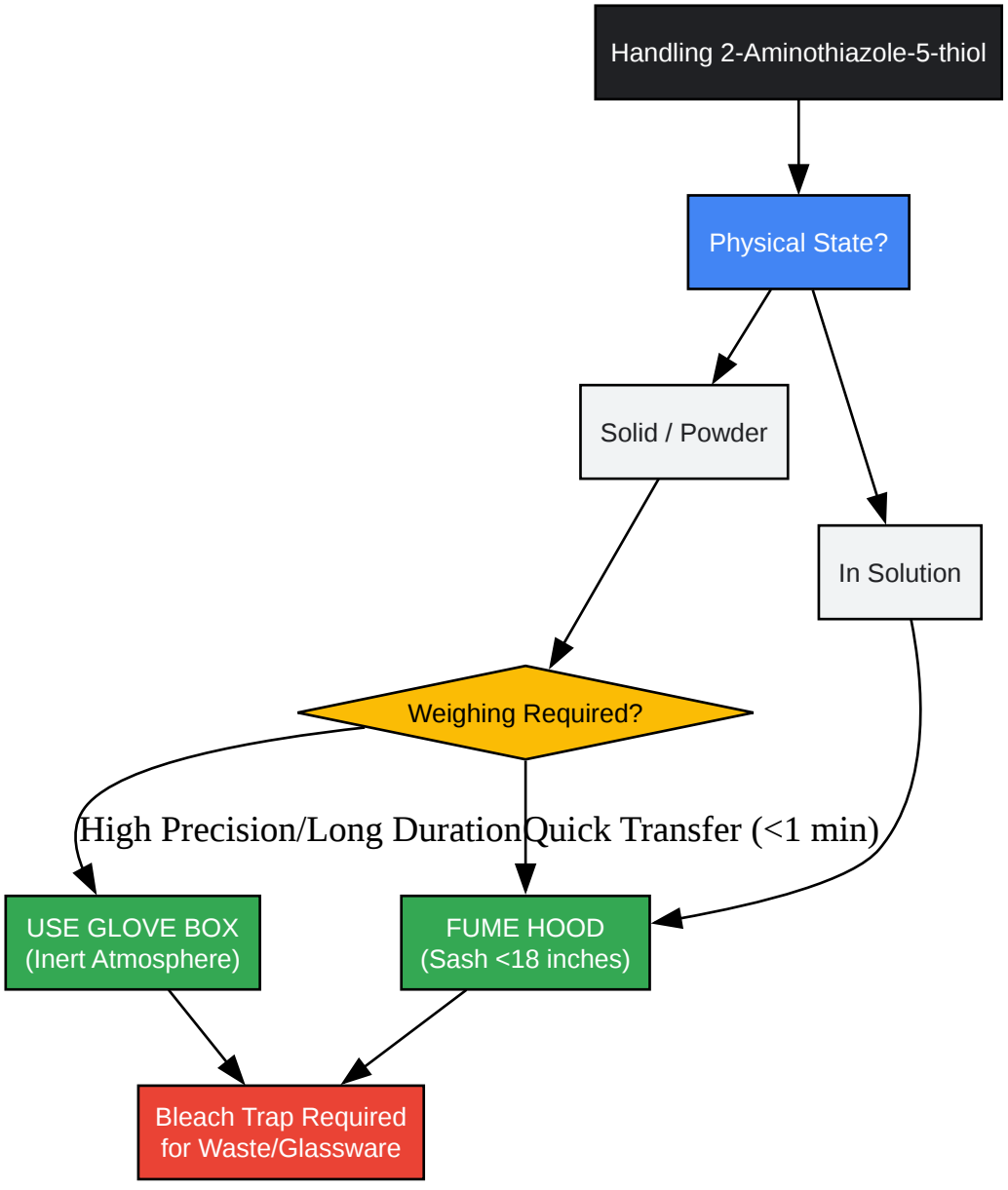

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Figure 2: Operational decision tree for handling thiol reagents to minimize exposure and oxidation.

Part 4: Emergency & Waste Management

Decontamination (The Bleach Protocol)

Thiols must be chemically neutralized, not just washed away.

- Reagent: 10% Sodium Hypochlorite (Bleach) solution.
- Mechanism: Oxidation of the thiol (-SH) to the sulfonate ($-SO_3H$), which is odorless and water-soluble.
- Protocol: Soak all contaminated glassware, septa, and spatulas in a bleach bath in the fume hood for 24 hours before standard washing.

First Aid[8]

- Eye Contact: Immediate irrigation for 15 minutes. Note: Thiols can cause corneal clouding; seek ophthalmologist review.
- Skin Contact: Wash with soap and water.[3][5] Do not use ethanol immediately, as it may increase skin permeation of the substance.
- Inhalation: Move to fresh air. If pulmonary edema (fluid in lungs) is suspected due to caustic nature, monitor for 24 hours.

Part 5: References

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